

# A Comparative Analysis of Thimerosal and 2-Phenoxyethanol as Antimicrobial Preservatives

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## Compound of Interest

Compound Name: *Thimerosal*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of two widely used antimicrobial preservatives, **Thimerosal** and 2-phenoxyethanol. The information presented is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection and application of these preservatives in pharmaceutical and other scientific preparations. This document outlines their chemical and physical properties, antimicrobial efficacy, mechanisms of action, and safety profiles, supported by experimental data and detailed methodologies.

## Chemical and Physical Properties

A fundamental understanding of the chemical and physical properties of **Thimerosal** and 2-phenoxyethanol is crucial for their appropriate application. The following table summarizes key characteristics of these two compounds.

Property	Thimerosal	2-Phenoxyethanol
Chemical Name	Sodium ethylmercurithiosalicylate	2-Phenoxyethanol
CAS Number	54-64-8	122-99-6
Molecular Formula	C <sub>9</sub> H <sub>9</sub> HgNaO <sub>2</sub> S	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	404.81 g/mol	138.16 g/mol
Appearance	Light cream-colored crystalline powder[1]	Colorless, oily liquid[2][3]
Solubility	Soluble in water and alcohol[4]	Moderately soluble in water; freely soluble in alcohol and ether[5]
Melting Point	~232-233 °C (decomposes)[6]	11-13 °C[7]
Boiling Point	Decomposes	244-246 °C[7]
Density	~2.508 g/cm <sup>3</sup> [6]	~1.107 g/mL at 20 °C[7]
Stability	Stable in air, but degrades in sunlight. Incompatible with strong acids, bases, oxidizing agents, and heavy metal salts. [1]	Thermally stable at typical storage temperatures but can oxidize at elevated temperatures.[8]

## Antimicrobial Efficacy

Both **Thimerosal** and 2-phenoxyethanol are effective broad-spectrum antimicrobial agents. However, their efficacy can vary depending on the target microorganism, formulation, and environmental conditions.

**Thimerosal** has historically been recognized for its potent microbicidal activity against a wide range of Gram-positive and Gram-negative bacteria, as well as yeasts and fungi.[8] Studies have shown its effectiveness in vaccine formulations.[8]

2-Phenoxyethanol also exhibits broad-spectrum antimicrobial activity, particularly against Gram-negative bacteria like *Pseudomonas aeruginosa*.<sup>[1]</sup> While generally effective against bacteria and yeasts, some studies suggest it may have weaker, or more microbistatic, activity against fungi, especially at lower temperatures, when compared to **Thimerosal**.<sup>[8]</sup> However, in certain vaccine formulations, 2-phenoxyethanol has been shown to provide superior antimicrobial effectiveness over **Thimerosal**.<sup>[2]</sup>

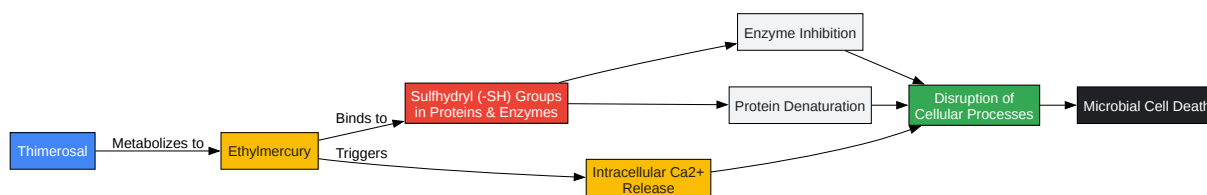
The following table summarizes the comparative antimicrobial effectiveness based on available data.

Microorganism Type	Thimerosal Efficacy	2-Phenoxyethanol Efficacy
Gram-positive Bacteria	Strong microbicidal activity <sup>[8]</sup>	Effective
Gram-negative Bacteria	Strong microbicidal activity <sup>[8]</sup>	Excellent activity, particularly against <i>P. aeruginosa</i> <sup>[1][2]</sup>
Yeasts	Strong microbicidal activity <sup>[8]</sup>	Effective, but may be weaker than Thimerosal at low temperatures <sup>[8]</sup>
Fungi (Molds)	Strong microbicidal activity <sup>[8]</sup>	Microbistatic at low temperatures; may be weaker than Thimerosal <sup>[8]</sup>

## Mechanism of Action

The antimicrobial properties of **Thimerosal** and 2-phenoxyethanol stem from distinct mechanisms of action at the cellular level.

**Thimerosal:** As an organomercurial compound, **Thimerosal**'s primary mechanism of action involves the interaction of its mercury component with sulfhydryl (-SH) groups in proteins. This interaction leads to the inhibition of essential enzymes and disruption of cellular processes. It can also impact intracellular calcium levels, further contributing to its antimicrobial effect.



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Caption: Mechanism of action of **Thimerosal**.

**2-Phenoxyethanol**: 2-Phenoxyethanol, a glycol ether, is believed to exert its antimicrobial effect primarily by disrupting the cell membrane of microorganisms. This disruption leads to increased membrane permeability, leakage of intracellular components, and ultimately, cell death. The interference with cell membrane function is a key aspect of its antimicrobial activity.[2]



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Caption: Mechanism of action of 2-Phenoxyethanol.

## Safety and Toxicity Profile

The safety and toxicity profiles of **Thimerosal** and 2-phenoxyethanol are critical considerations in their application.

**Thimerosal**: Due to its mercury content, **Thimerosal** has been the subject of extensive safety reviews. High-dose exposures are associated with neurotoxicity and nephrotoxicity.[9] While numerous studies have found no evidence of harm from the low doses of **Thimerosal** used in vaccines, its use has been significantly reduced or eliminated in many pediatric vaccines as a

precautionary measure.[10][11] Allergic reactions, specifically delayed-type hypersensitivity, are a known, though uncommon, side effect.[1][12] The oral LD50 in rats is reported to be 75 mg/kg.[8][13]

**2-Phenoxyethanol:** 2-Phenoxyethanol is generally considered to have a favorable safety profile at the concentrations used in cosmetic and pharmaceutical products. The European Scientific Committee on Consumer Safety (SCCS) considers it safe for use as a preservative in cosmetic products at a maximum concentration of 1%. It is a rare sensitizer. Adverse systemic effects have been observed in animal studies but at exposure levels significantly higher than those experienced by consumers. The oral LD50 in rats is approximately 1850 mg/kg.[2]

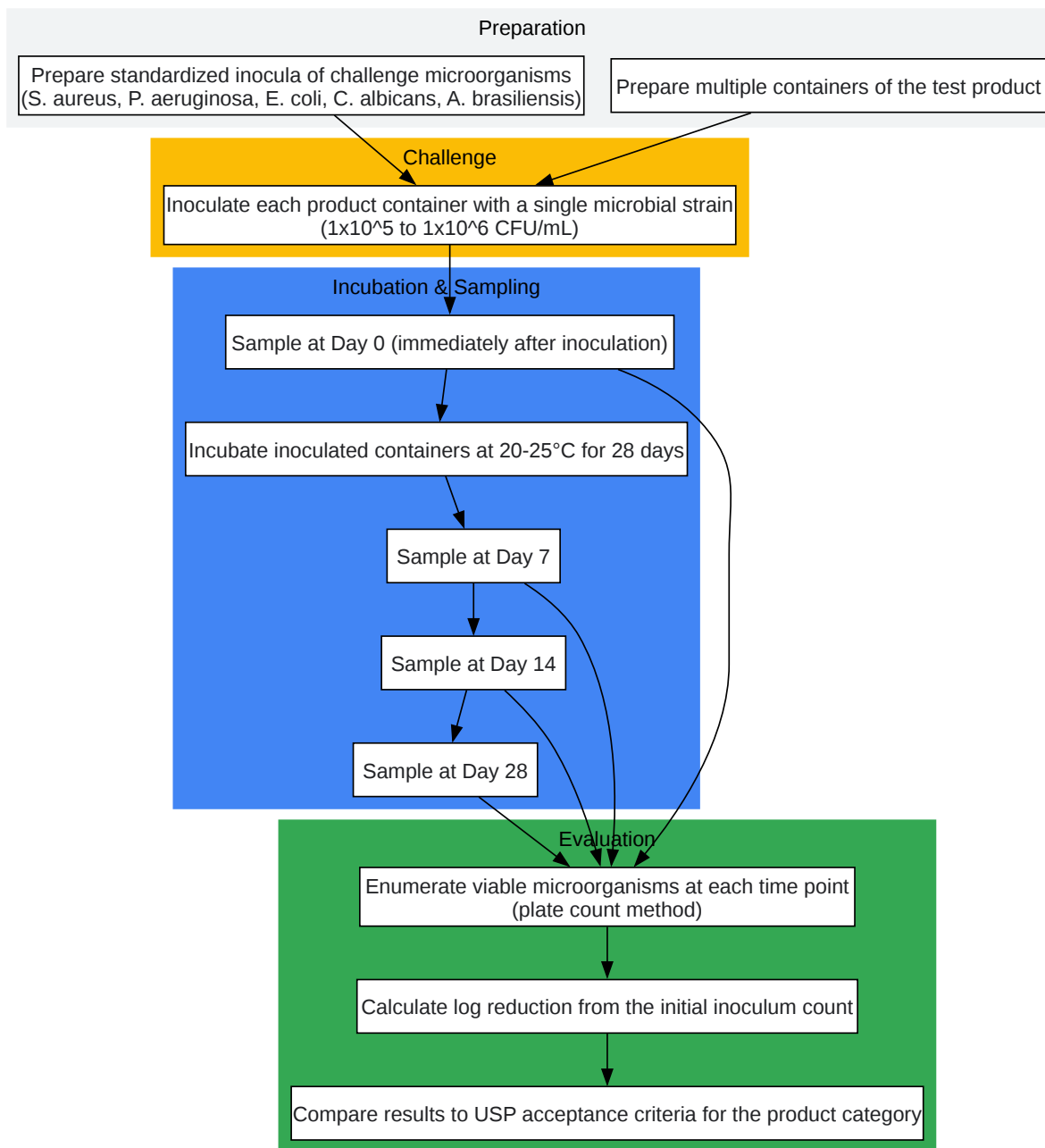
Safety/Toxicity Parameter	Thimerosal	2-Phenoxyethanol
Primary Concern	Mercury content and potential for neurotoxicity at high doses. [9]	Skin irritation and rare allergic reactions.
Regulatory Status	Use significantly reduced in many vaccines as a precautionary measure.[10][11] Banned in several countries. The WHO provides guidelines on its use and replacement.[6]	Approved for use in cosmetics up to 1% in the EU. The FDA has established an exemption from the requirement of a tolerance for residues when used as an inert ingredient in pesticide formulations up to 0.2%.
Allergenicity	Known to cause delayed-type hypersensitivity reactions.[1][12]	Rare sensitizer, but can cause allergic reactions like eczema and hives.
Oral LD50 (rat)	75 mg/kg[8][13]	1850 mg/kg[2]
Cytotoxicity	Significantly more cytotoxic to human and animal cells compared to microbial cells.[4]	Cytotoxic potential observed within permitted concentrations for use in cosmetic products.

## Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate evaluation of antimicrobial preservatives. The following sections outline the methodologies for two key assays.

## **Antimicrobial Effectiveness Test (AET) - Based on USP <51>**

The Antimicrobial Effectiveness Test (AET) evaluates the ability of a preservative to prevent the growth of microorganisms in a product. The United States Pharmacopeia (USP) chapter <51> provides a standardized protocol.



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Caption: Workflow for the Antimicrobial Effectiveness Test (USP <51>).

#### Methodology:

- **Preparation of Inocula:** Standardized cultures of *Staphylococcus aureus* (ATCC 6538), *Pseudomonas aeruginosa* (ATCC 9027), *Escherichia coli* (ATCC 8739), *Candida albicans* (ATCC 10231), and *Aspergillus brasiliensis* (ATCC 16404) are prepared to a concentration of approximately  $1 \times 10^8$  CFU/mL.
- **Inoculation of Product:** The test product is inoculated with a small volume (0.5% to 1.0% of the product volume) of one of the microbial suspensions to achieve an initial concentration of between  $1 \times 10^5$  and  $1 \times 10^6$  CFU/mL. Separate containers are used for each microorganism.
- **Incubation:** The inoculated containers are incubated at 20-25°C for 28 days.
- **Sampling and Enumeration:** Samples are withdrawn from the containers at specified intervals (typically 0, 7, 14, and 28 days). The number of viable microorganisms in each sample is determined using standard plate count methods.
- **Evaluation:** The log reduction in the concentration of each microorganism from the initial concentration is calculated for each time point. The results are compared against the acceptance criteria outlined in USP <51> for the specific product category.

## In Vitro Cytotoxicity Assay - Based on ISO 10993-5

In vitro cytotoxicity assays are used to assess the potential of a substance to cause damage to living cells. The ISO 10993-5 standard provides guidelines for these tests. The MTT assay is a common colorimetric method used to determine cell viability.





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